

A Technical Guide to Beclometasone Dipropionate-d6: Properties and Bioanalytical Applications

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Compound of Interest

Compound Name: *Beclometasone dipropionate-d6*

Cat. No.: *B12429579*

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This technical guide provides an in-depth overview of **Beclometasone dipropionate-d6**, a deuterated analog of the potent synthetic glucocorticoid, Beclometasone dipropionate. This document outlines its core molecular properties and presents a detailed experimental protocol for its application as an internal standard in the quantitative analysis of Beclometasone dipropionate in biological matrices using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Core Molecular Properties

Beclometasone dipropionate-d6 is a stable isotope-labeled version of Beclometasone dipropionate, where six hydrogen atoms have been replaced by deuterium. This isotopic substitution results in a higher molecular weight, which allows it to be distinguished from the non-labeled compound by mass spectrometry, while maintaining nearly identical chemical and physical properties. These characteristics make it an ideal internal standard for quantitative bioanalytical assays, correcting for variability during sample preparation and analysis.

Property	Beclometasone Dipropionate	Beclometasone Dipropionate-d6
Molecular Formula	C ₂₈ H ₃₇ ClO ₇ [1]	C ₂₈ H ₃₁ D ₆ ClO ₇ [2]
Molecular Weight	521.04 g/mol [1]	527.08 g/mol [2]
CAS Number	5534-09-8[1]	Not Available
Primary Application	Anti-inflammatory Corticosteroid[3]	Internal Standard for Bioanalysis[2][4]

Experimental Protocol: Quantification of Beclometasone Dipropionate in Human Plasma by LC-MS/MS

This section details a highly sensitive and rapid method for the quantification of Beclometasone dipropionate in human plasma, utilizing **Beclometasone dipropionate-d6** as an internal standard. This protocol is adapted from established bioanalytical methods and is suitable for pharmacokinetic studies where low plasma concentrations are expected.[2][5]

Sample Preparation

A simple and efficient single-step liquid-liquid extraction (LLE) is employed to isolate the analyte and internal standard from the plasma matrix.

- Materials:
 - Human plasma samples
 - **Beclometasone dipropionate-d6** internal standard (IS) working solution
 - Methyl tert-butyl ether (MTBE)
 - Vortex mixer
 - Centrifuge

- Procedure:
 - Pipette 200 μ L of human plasma into a clean microcentrifuge tube.
 - Add 50 μ L of the **Beclometasone dipropionate-d6** internal standard working solution.
 - Add 1 mL of methyl tert-butyl ether.
 - Vortex mix for 10 minutes.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Transfer the upper organic layer to a new tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 200 μ L of the mobile phase.
 - Inject a portion of the reconstituted sample into the LC-MS/MS system.

Liquid Chromatography Conditions

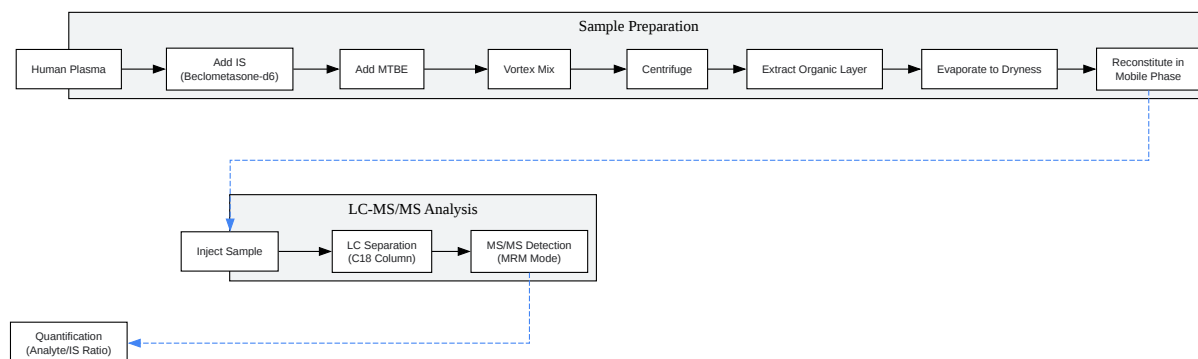
- Instrument: High-Performance Liquid Chromatography (HPLC) system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase:
 - A: 2 mM Ammonium formate in water
 - B: Methanol
- Gradient Elution: A gradient program is typically used to ensure optimal separation from endogenous plasma components.
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C

- Injection Volume: 5 μ L

Mass Spectrometry Conditions

- Instrument: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode
- Multiple Reaction Monitoring (MRM) Transitions:
 - Beclometasone dipropionate: The specific precursor-to-product ion transition is monitored.
 - **Beclometasone dipropionate-d6**: The corresponding mass-shifted precursor-to-product ion transition is monitored.
- Source Parameters: Optimized for maximum signal intensity (e.g., ion spray voltage, temperature, nebulizer gas, and collision gas pressure).

Experimental Workflow Visualization

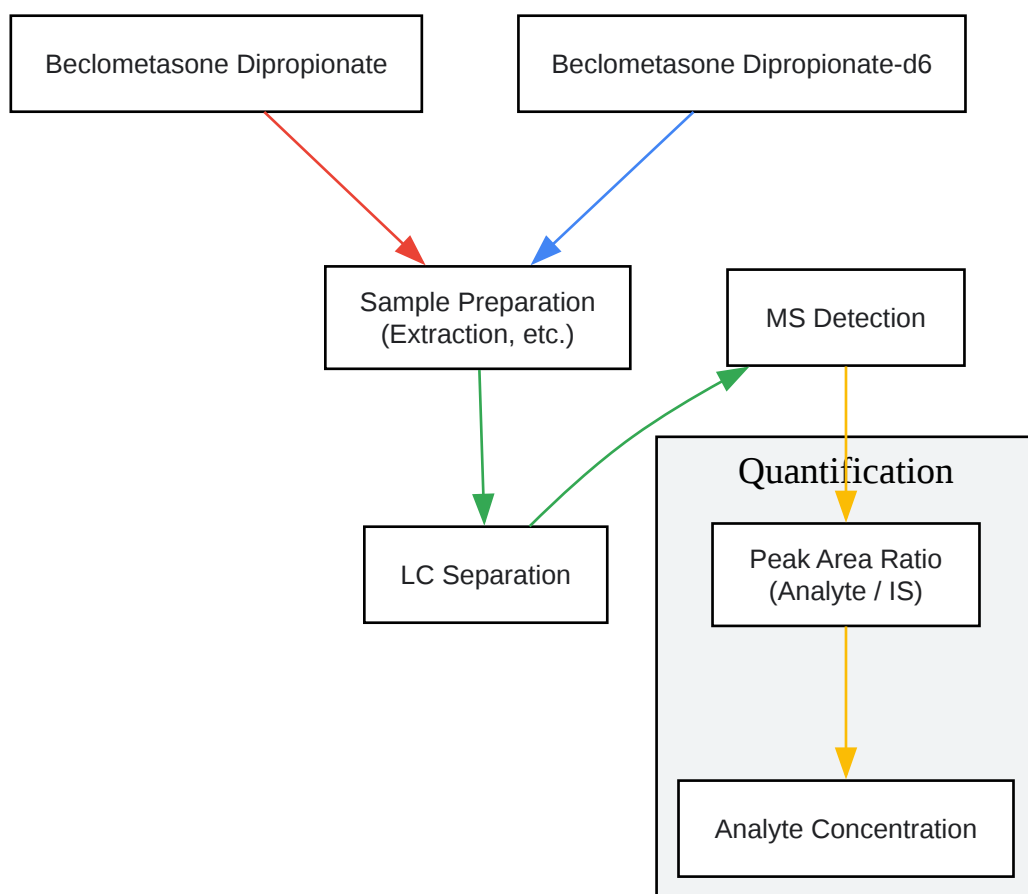


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Caption: Workflow for the bioanalysis of Beclometasone dipropionate.

Signaling Pathways and Logical Relationships

In the context of this technical guide, which focuses on the analytical application of **Beclometasone dipropionate-d6**, a signaling pathway diagram is not directly applicable. However, a logical relationship diagram illustrating the role of the internal standard in quantitative analysis can be provided.



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